

Safe Disposal of 1-(Bromomethyl)-4-phenoxybenzene: A Procedural Guide

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-phenoxybenzene

Cat. No.: B1332693

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This guide provides essential safety and logistical information for the proper disposal of **1-(Bromomethyl)-4-phenoxybenzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Chemical and Hazard Data

Proper handling and disposal begin with understanding the substance's properties and associated hazards.

Property	Value	Citations
Molecular Formula	C ₁₃ H ₁₁ BrO	[1][2]
Molecular Weight	263.13 g/mol	[1][2]
CAS Number	36881-42-2	[1][3]
Appearance	Liquid	[4]
GHS Hazard Statements	H302: Harmful if swallowed	[1][5]
H312: Harmful in contact with skin	[2]	
H332: Harmful if inhaled	[2]	
H314: Causes severe skin burns and eye damage	[2]	
H351: Suspected of causing cancer	[5]	

Disposal Protocol: A Step-by-Step Guide

The disposal of **1-(Bromomethyl)-4-phenoxybenzene**, a halogenated organic compound, must be managed as hazardous waste in compliance with local, state, and federal regulations. [5][6] Do not dispose of this chemical down the drain or in regular trash.[5][7]

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Chemical safety goggles and a face shield.[8]
- Lab Coat: A flame-resistant lab coat.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if handling outside of a chemical fume hood or if there is a risk of inhalation.[4][9]

Step 2: Waste Segregation and Collection

Proper segregation is crucial as halogenated and non-halogenated wastes are treated differently.[10] Mixing them increases disposal costs and complexity.[8][10]

- Designate a Waste Container:
 - Obtain a dedicated, leak-proof container with a screw-top cap, compatible with halogenated organic waste.[10][11]
 - The container must be clearly labeled "Hazardous Waste," "Halogenated Organic Waste," and list "**1-(Bromomethyl)-4-phenoxybenzene**" as a component.[7][12]
- Collecting the Waste:
 - Unused or Excess Product: Keep the chemical in its original container if possible.[5] If transferring is necessary, do so inside a chemical fume hood.
 - Solutions: Collect all solutions containing **1-(Bromomethyl)-4-phenoxybenzene** in your designated halogenated waste container.
 - Contaminated Labware (Solids):
 - Collect disposable items such as gloves, pipette tips, and contaminated absorbent pads in a separate, clearly labeled, sealed plastic bag for solid hazardous waste.[13]
 - Non-disposable glassware must be decontaminated.

Step 3: Decontamination and Empty Container Disposal

- Decontaminating Glassware:
 - Rinse the contaminated glassware three times with a suitable organic solvent (e.g., acetone or ethanol).
 - Collect all rinsate as halogenated hazardous waste in your designated liquid waste container.[11][13]

- Disposing of Empty Containers:
 - A container is considered "empty" when all contents have been removed.
 - Triple-rinse the original container with a suitable solvent.[13]
 - Collect the first rinse as hazardous waste.[11] Subsequent rinses may also need to be collected depending on local regulations.
 - After rinsing and air-drying, obliterate or remove the label.[13] The container can then be disposed of as regular non-hazardous waste (e.g., in a glass disposal box), or as directed by your institution's safety office.

Step 4: Spill Management

In the event of a spill, follow these steps while wearing full PPE:

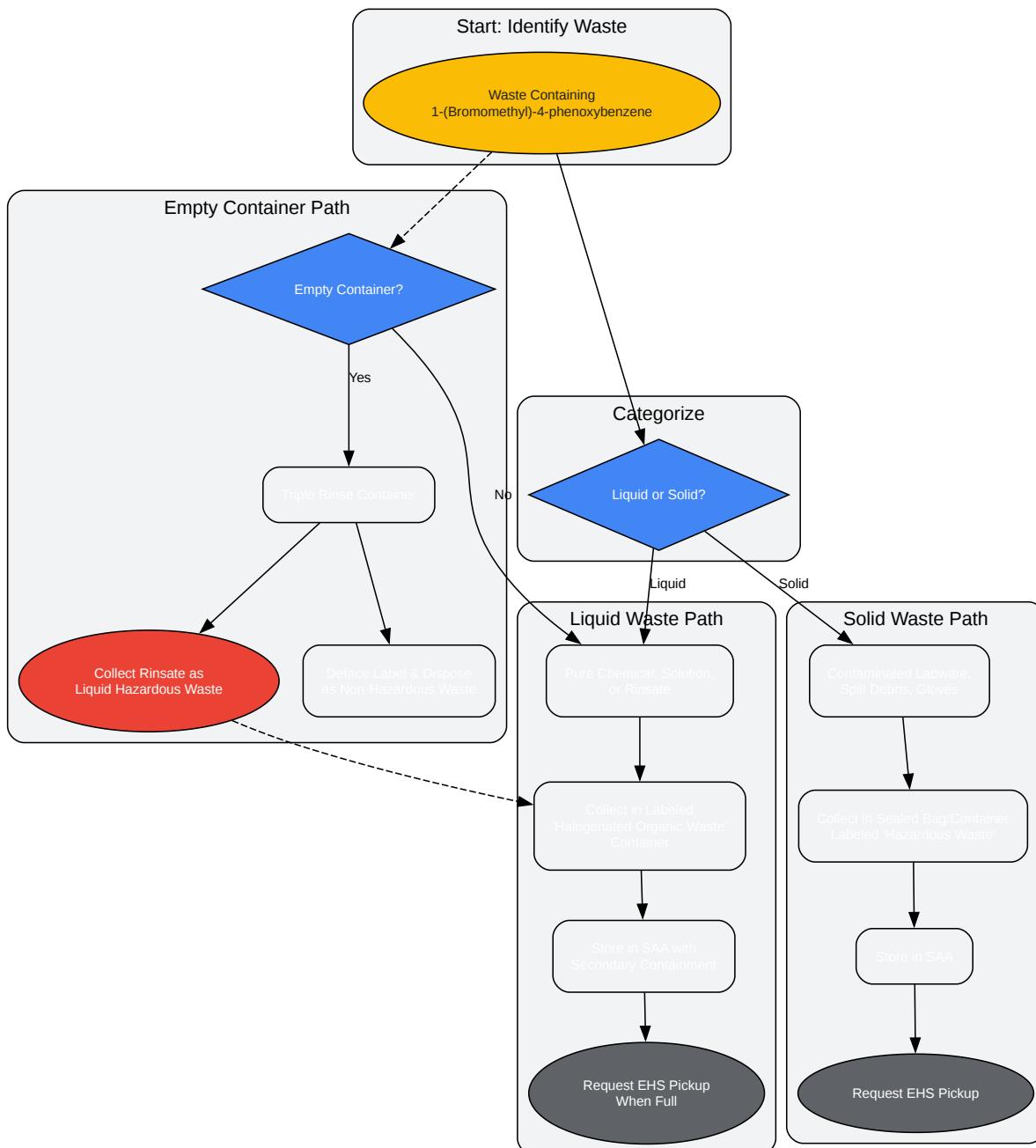
- Containment: Absorb the spill with an inert material like sand, vermiculite, or a chemical absorbent pad.[2][9]
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[2]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.[6]

Step 5: Storage and Final Disposal

- Storage: Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA).[14] The container must be kept closed except when adding waste.[7][8] Ensure secondary containment is used to prevent spills.[11]
- Pickup: Once the container is full, arrange for a pickup by your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.[11]

Disposal Workflow

The following diagram illustrates the decision-making process for the disposal of materials contaminated with **1-(Bromomethyl)-4-phenoxybenzene**.



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Caption: Disposal decision flowchart for **1-(Bromomethyl)-4-phenoxybenzene**.

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